

A Comprehensive Technical Guide to 3-Pyridineacetic Acid: Physicochemical Properties and Analytical Methodologies

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Compound of Interest

Compound Name: 3-Pyridineacetic acid

Cat. No.: B1212914

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **3-Pyridineacetic acid**, a compound of significant interest in pharmaceutical and chemical research. This document details its melting and boiling points, provides comprehensive experimental protocols for their determination, and illustrates relevant biochemical pathways.

Core Physicochemical Data

The accurate determination of melting and boiling points is fundamental to the characterization and quality control of chemical substances. The following table summarizes the key thermal properties of **3-Pyridineacetic acid** and its common salt form.

Compound	Melting Point (°C)	Boiling Point (°C)
3-Pyridineacetic Acid	144 - 146[1]	301.6 ± 17.0 (Predicted)[1]
3-Pyridineacetic Acid Hydrochloride	159 - 163	Not Available

Experimental Protocols for Thermal Analysis

Accurate and reproducible determination of melting and boiling points is crucial for compound identification and purity assessment. Below are detailed standard operating procedures for these measurements.

Determination of Melting Point

The capillary method is a widely accepted technique for determining the melting point of a solid organic compound.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Heating medium (e.g., mineral oil or silicone oil for Thiele tube)

Procedure:

- **Sample Preparation:** A small amount of the dry **3-Pyridineacetic acid** is finely powdered using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup (Thiele Tube):** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. The assembly is then immersed in the heating medium within the Thiele tube.
- **Heating:** The Thiele tube is heated gently and slowly at the side arm. The rate of temperature increase should be controlled to approximately 1-2 °C per minute as the melting point is approached.

- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transitioned to a liquid is recorded as the end of the melting range.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Determination of Boiling Point

The distillation method or the capillary method can be employed to determine the boiling point of a liquid. As **3-Pyridineacetic acid** is a solid at room temperature, its boiling point is typically determined under reduced pressure or predicted using computational models. The following protocol describes the capillary method for determining the boiling point of a liquid, which can be adapted for high-boiling point solids by using a suitable heating bath.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube or aluminum block)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Rubber band or wire to attach the capillary tube

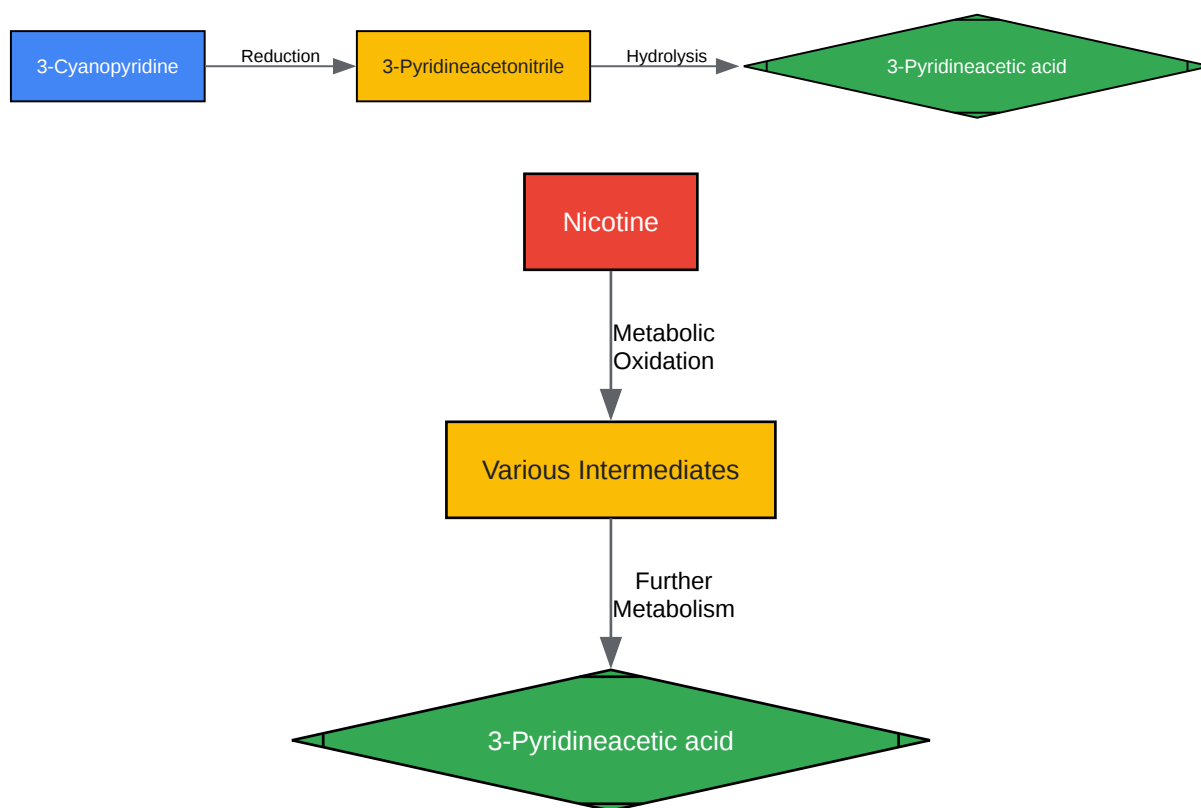
Procedure:

- Sample Preparation: A small amount of the liquid is placed in the small test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is placed in the test tube with its open end submerged in the liquid.
- Apparatus Setup: The test tube is attached to a thermometer, and the assembly is heated in a heating bath.
- Heating and Observation: The bath is heated slowly. As the liquid's boiling point is approached, a stream of bubbles will emerge from the open end of the capillary tube.

- Recording the Boiling Point: The heating is stopped, and the bath is allowed to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^{[6][9][10]}

Relevant Biological and Synthetic Pathways

3-Pyridineacetic acid is a known metabolite of nicotine and is also a valuable building block in organic synthesis. The following diagrams illustrate these key pathways.



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